

In-Depth Technical Guide: Molecular Weight of Ethyl 4-acetamido-3-hydroxybenzoate

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Compound of Interest

Compound Name: Ethyl 4-acetamido-3-hydroxybenzoate

Cat. No.: B585362

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This guide provides a detailed analysis of the molecular weight of **Ethyl 4-acetamido-3-hydroxybenzoate**, a compound relevant to researchers, scientists, and drug development professionals.

Molecular Identity and Formula

Ethyl 4-acetamido-3-hydroxybenzoate is chemically identified by the molecular formula $C_{11}H_{13}NO_4$.^{[1][2][3]} This formula dictates the precise number of atoms of each element present in a single molecule of the compound.

Calculation of Molecular Weight

The molecular weight is a fundamental chemical property calculated by summing the atomic weights of all constituent atoms in the molecular formula. The atomic weights are based on the relative abundance of the isotopes of each element.

The calculation for **Ethyl 4-acetamido-3-hydroxybenzoate** is as follows:

- Carbon (C): 11 atoms \times 12.011 amu/atom = 132.121 amu
- Hydrogen (H): 13 atoms \times 1.008 amu/atom = 13.104 amu
- Nitrogen (N): 1 atom \times 14.007 amu/atom = 14.007 amu

- Oxygen (O): 4 atoms \times 15.999 amu/atom = 63.996 amu

Total Molecular Weight = 132.121 + 13.104 + 14.007 + 63.996 = 223.228 amu

For practical laboratory purposes, this value is typically rounded to two decimal places.

Data Presentation

The molecular properties of **Ethyl 4-acetamido-3-hydroxybenzoate** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO ₄
Molecular Weight	223.23 g/mol
CAS Number	1346604-18-9

Elemental Composition and Contribution to Molecular Weight:

Element	Number of Atoms	Atomic Weight (amu)	Total Contribution (amu)
Carbon	11	12.011	132.121
Hydrogen	13	1.008	13.104
Nitrogen	1	14.007	14.007
Oxygen	4	15.999	63.996
Total	29	223.228	

Experimental Protocols

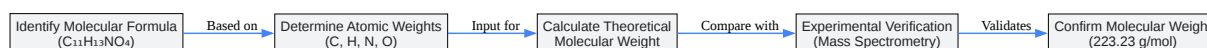
The determination of the molecular weight of a compound like **Ethyl 4-acetamido-3-hydroxybenzoate** is typically achieved through mass spectrometry.

Detailed Methodology for Mass Spectrometry:

- **Sample Preparation:** A dilute solution of **Ethyl 4-acetamido-3-hydroxybenzoate** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer, where it is ionized. Common ionization techniques for a molecule of this nature include Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole, time-of-flight, or Orbitrap analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Interpretation:** The resulting mass spectrum will show a peak corresponding to the molecular ion $[M+H]^+$ or other adducts, from which the molecular weight of the neutral molecule can be accurately determined.

Logical Workflow for Molecular Weight Determination

The process of identifying and confirming the molecular weight of a chemical compound follows a logical progression from its chemical formula to experimental verification.



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Caption: Workflow for Molecular Weight Determination.

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